

Navigating the Safety Profile of 8-Bromoquinolin-4(1H)-one: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 8-Bromoquinolin-4(1H)-one

Cat. No.: B1280202

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available safety, handling, and Material Safety Data Sheet (MSDS) information for **8-Bromoquinolin-4(1H)-one** (CAS No. 949507-29-3). As a crucial intermediate in various synthetic pathways, a thorough understanding of its hazard profile is paramount for ensuring laboratory safety and regulatory compliance.

Disclaimer: A specific, comprehensive Safety Data Sheet (SDS) for **8-Bromoquinolin-4(1H)-one** is not readily available in the public domain. The information presented herein is a consolidation of data from supplier information for the target compound and extrapolated from the safety data of its close structural isomers, such as 8-bromoquinoline and other bromo-substituted quinolinones. This guide should be used for informational and precautionary purposes only. It is imperative to handle this compound with the utmost care and to conduct a thorough risk assessment before use. The safety data of isomers may not be fully representative of **8-Bromoquinolin-4(1H)-one**.

Chemical and Physical Properties

A summary of the known physical and chemical properties of **8-Bromoquinolin-4(1H)-one** is presented below. This information is critical for the proper design of experiments and for understanding its behavior under various conditions.

Property	Value	Source
CAS Number	949507-29-3	BLD Pharm[1]
Molecular Formula	C ₉ H ₆ BrNO	BLD Pharm[1]
Molecular Weight	224.05 g/mol	BLD Pharm[1]
Storage Conditions	Keep in a dark place, sealed in dry, 2-8°C	BLD Pharm[1]

Hazard Identification and GHS Classification

While a specific GHS classification for **8-Bromoquinolin-4(1H)-one** is not available, an inferred hazard profile can be constructed based on its isomers. The following table summarizes the GHS classifications for closely related compounds.

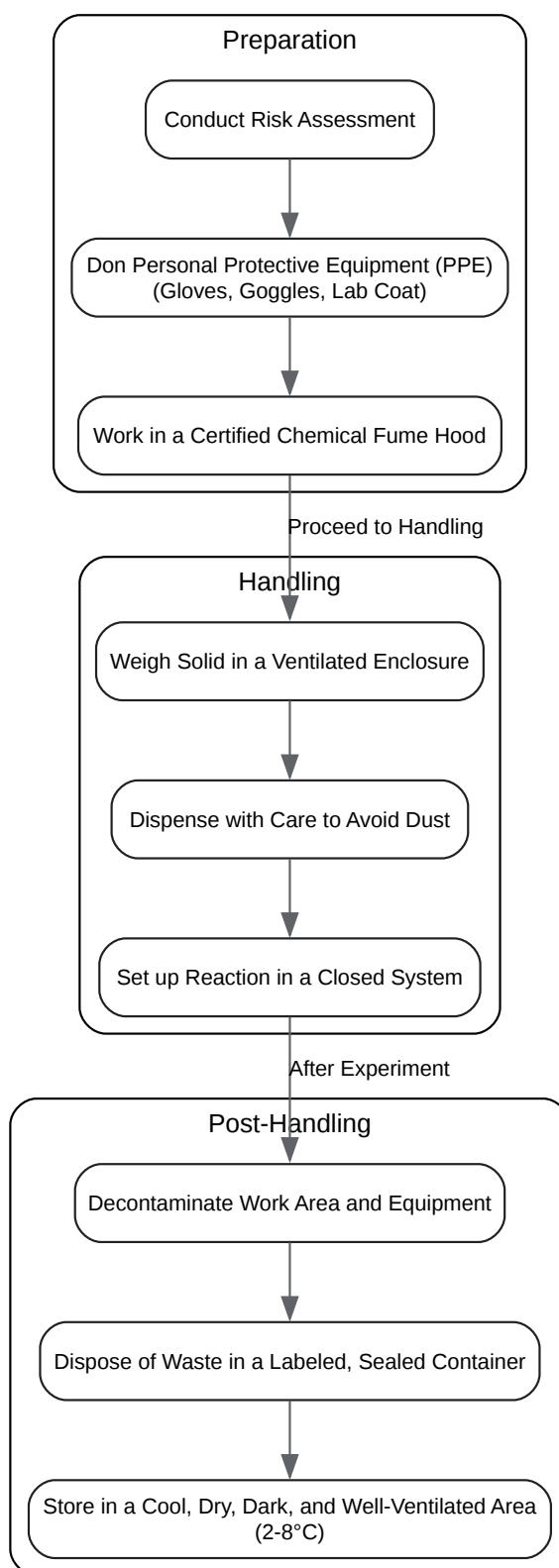
Hazard Class	Hazard Statement	Signal Word	Pictogram	Inferred from Isomer
Skin Corrosion/Irritation	H315: Causes skin irritation	Warning	GHS07	8-Bromoquinoline[2], 3-Bromoquinoline[3]
Serious Eye Damage/Eye Irritation	H319: Causes serious eye irritation	Warning	GHS07	8-Bromoquinoline[2], 3-Bromoquinoline[3]
Specific Target Organ Toxicity — Single Exposure (Respiratory tract irritation)	H335: May cause respiratory irritation	Warning	GHS07	8-Bromoquinoline[2], 3-Bromoquinoline[3]
Acute Toxicity, Oral	H302: Harmful if swallowed	Warning	GHS07	8-Bromoquinolin-2(1H)-one[4]

Precautionary Statements (Inferred):

- Prevention: P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P264 (Wash skin thoroughly after handling), P271 (Use only outdoors or in a well-ventilated area), P280 (Wear protective gloves/protective clothing/eye protection/face protection).[2][5]
- Response: P302+P352 (IF ON SKIN: Wash with plenty of soap and water), P304+P340 (IF INHALED: Remove person to fresh air and keep comfortable for breathing), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing), P312 (Call a POISON CENTER or doctor/physician if you feel unwell).[5]
- Storage: P403+P233 (Store in a well-ventilated place. Keep container tightly closed), P405 (Store locked up).[2][5]
- Disposal: P501 (Dispose of contents/container to an approved waste disposal plant).[6]

Experimental Protocols: Safe Handling and Storage

Adherence to strict experimental protocols is essential when working with **8-Bromoquinolin-4(1H)-one**. The following workflow outlines the recommended procedures for safe handling and storage.



[Click to download full resolution via product page](#)

Figure 1. A generalized workflow for the safe handling of **8-Bromoquinolin-4(1H)-one**.

First-Aid Measures

In the event of exposure to **8-Bromoquinolin-4(1H)-one**, immediate and appropriate first-aid measures are crucial. The following procedures are based on the known hazards of its isomers.

Exposure Route	First-Aid Procedure
Inhalation	Remove the individual to fresh air and keep them comfortable for breathing. If breathing is difficult or stops, provide artificial respiration. Seek immediate medical attention. [5]
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists. [5] [7]
Eye Contact	Immediately rinse the eyes cautiously with plenty of water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention. [5] [7]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [5]

Fire-Fighting Measures and Accidental Release

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[8\]](#)
- Specific Hazards: Thermal decomposition may produce toxic gases, including nitrogen oxides, carbon monoxide, carbon dioxide, and hydrogen bromide.[\[5\]](#)

- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear.[\[5\]](#)

Accidental Release Measures:

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate personal protective equipment (PPE), including respiratory protection, to avoid dust inhalation and contact with skin and eyes. Ensure adequate ventilation.[\[9\]](#)
- Environmental Precautions: Prevent the material from entering drains or waterways.[\[9\]](#)
- Containment and Cleanup: Carefully sweep up the spilled solid, avoiding dust generation, and place it into a suitable, labeled container for disposal.[\[9\]](#)

The logical relationship for responding to an accidental release is outlined below.

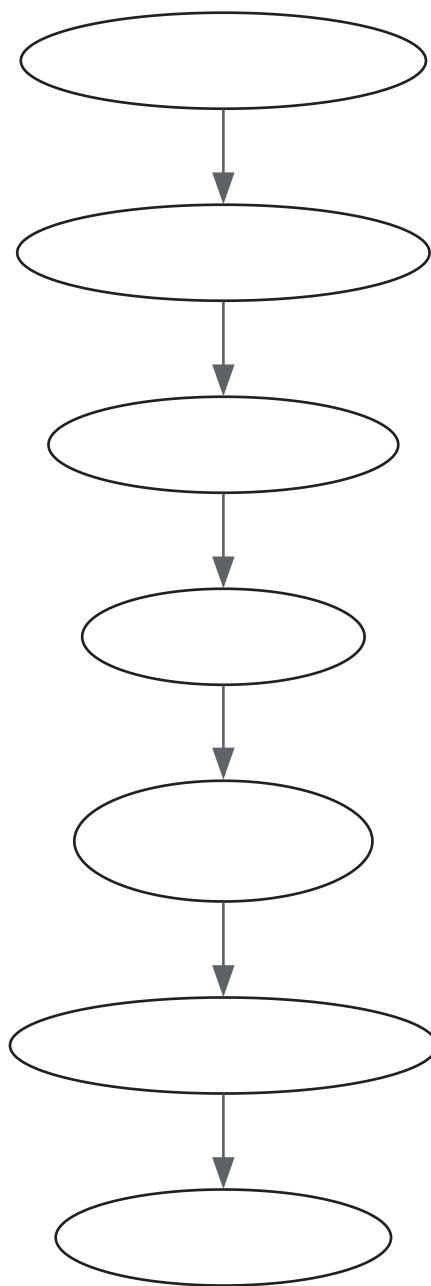
[Click to download full resolution via product page](#)

Figure 2. Logical flow for responding to an accidental release of a hazardous chemical solid.

Toxicological Information

Specific toxicological data for **8-Bromoquinolin-4(1H)-one** is not available. The primary health concerns, based on its isomers, are irritation to the skin, eyes, and respiratory system. Chronic exposure effects have not been determined. As a precautionary measure, it should be treated as a compound with potential for toxicity, and exposure should be minimized.

This guide is intended to raise awareness of the potential hazards associated with **8-Bromoquinolin-4(1H)-one** and to promote safe laboratory practices. Researchers are strongly encouraged to seek out more specific safety information as it becomes available and to always perform a thorough risk assessment before commencing any experimental work.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 949507-29-3|8-Bromoquinolin-4(1H)-one|BLD Pharm [bldpharm.com]
- 2. 8-Bromoquinoline | C9H6BrN | CID 140109 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 3-Bromoquinoline | C9H6BrN | CID 21413 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 67805-67-8|8-Bromoquinolin-2(1H)-one|BLD Pharm [bldpharm.com]
- 5. fishersci.com [fishersci.com]
- 6. mmbio.byu.edu [mmbio.byu.edu]
- 7. en.hesperian.org [en.hesperian.org]
- 8. 2(1H)-Quinolinone, 8-bromo-4-hydroxy- Safety Data Sheets(SDS) lookchem [lookchem.com]
- 9. fishersci.fr [fishersci.fr]
- To cite this document: BenchChem. [Navigating the Safety Profile of 8-Bromoquinolin-4(1H)-one: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1280202#8-bromoquinolin-4-1h-one-safety-handling-and-msds-information>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com